

A Technical Guide to the Fundamental Applications of Orthogonally Protected Lysine

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Compound of Interest

Compound Name: *ivDde-Lys(Fmoc)-OH*

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Orthogonally protected lysine is a cornerstone of modern peptide and protein chemistry, enabling precise control over the synthesis and modification of complex biomolecules. This guide provides an in-depth overview of its core applications, from advanced peptide synthesis to the construction of targeted therapeutics. We will delve into the experimental protocols for the use of common protecting groups and present comparative data to inform strategic synthetic design.

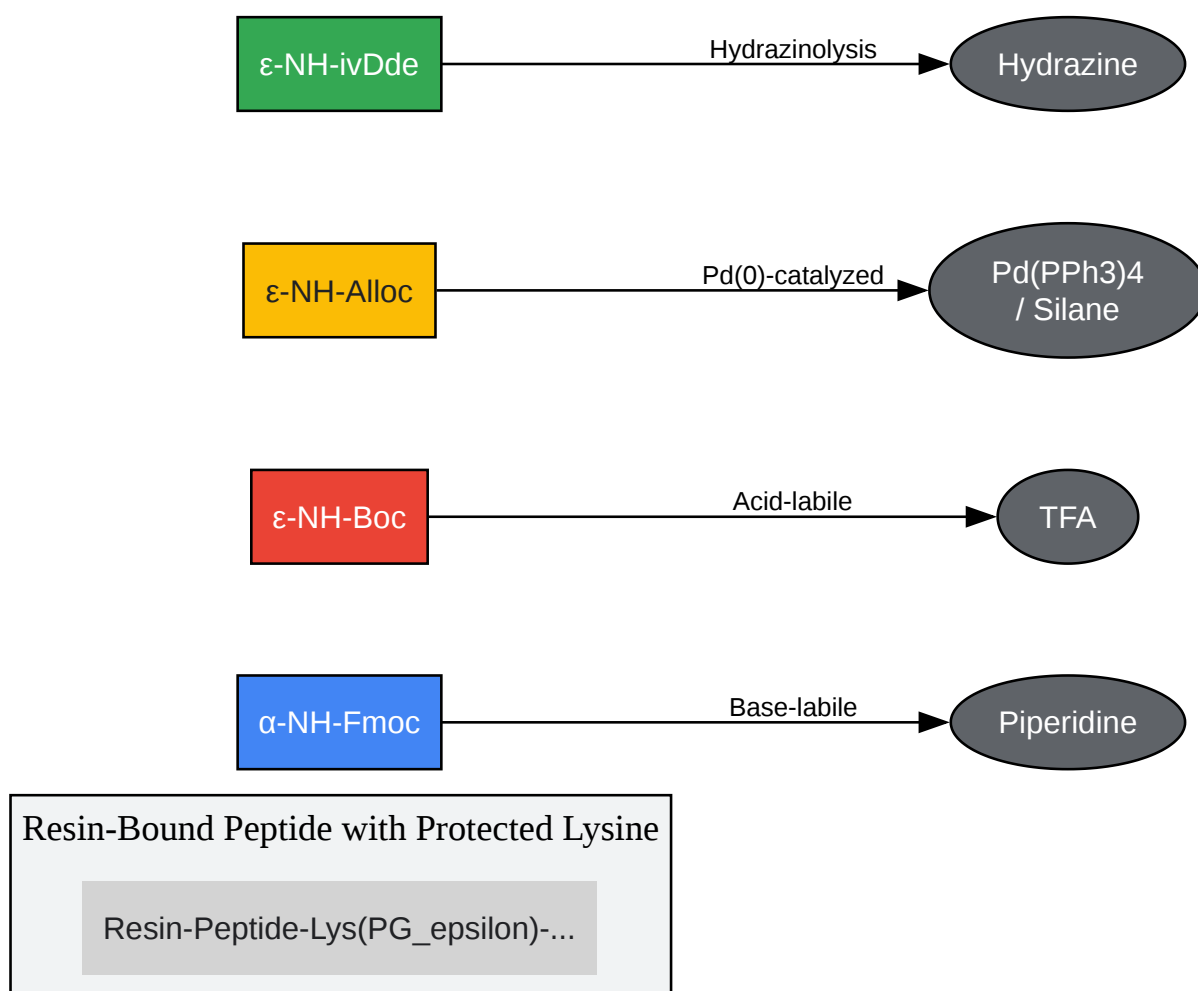
The Principle of Orthogonal Protection in Lysine Chemistry

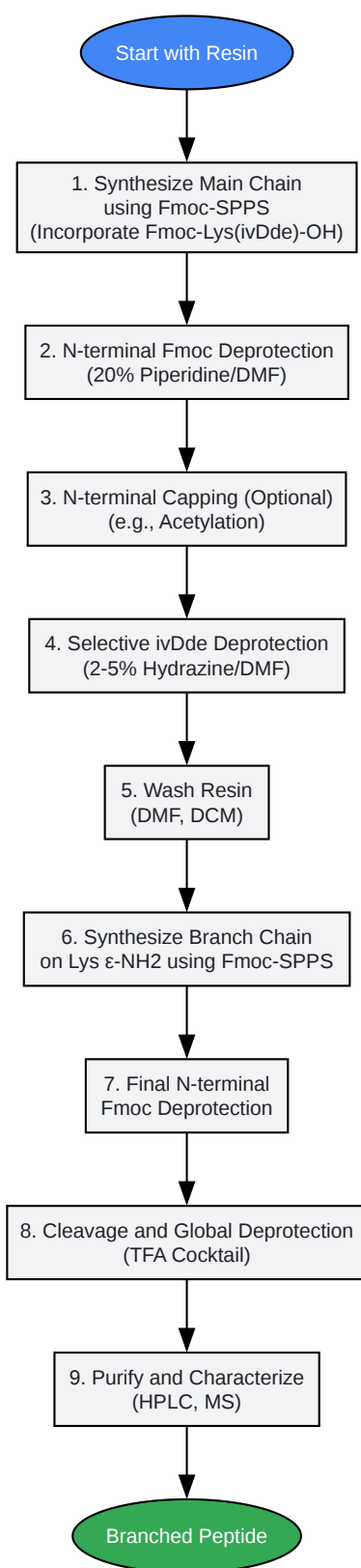
In peptide synthesis, orthogonality refers to the use of multiple protecting groups that can be removed under distinct, non-interacting chemical conditions.^[1] Lysine, with its α -amino and ϵ -amino groups, is a prime candidate for this strategy. Typically, the α -amino group is protected by the base-labile Fmoc (9-fluorenylmethyloxycarbonyl) group for peptide chain elongation, while the ϵ -amino group is protected by a group that is stable to the Fmoc removal conditions.^{[2][3]} This allows for the selective deprotection of the lysine side chain at any point during the synthesis to introduce branches, labels, or other modifications.^[1]

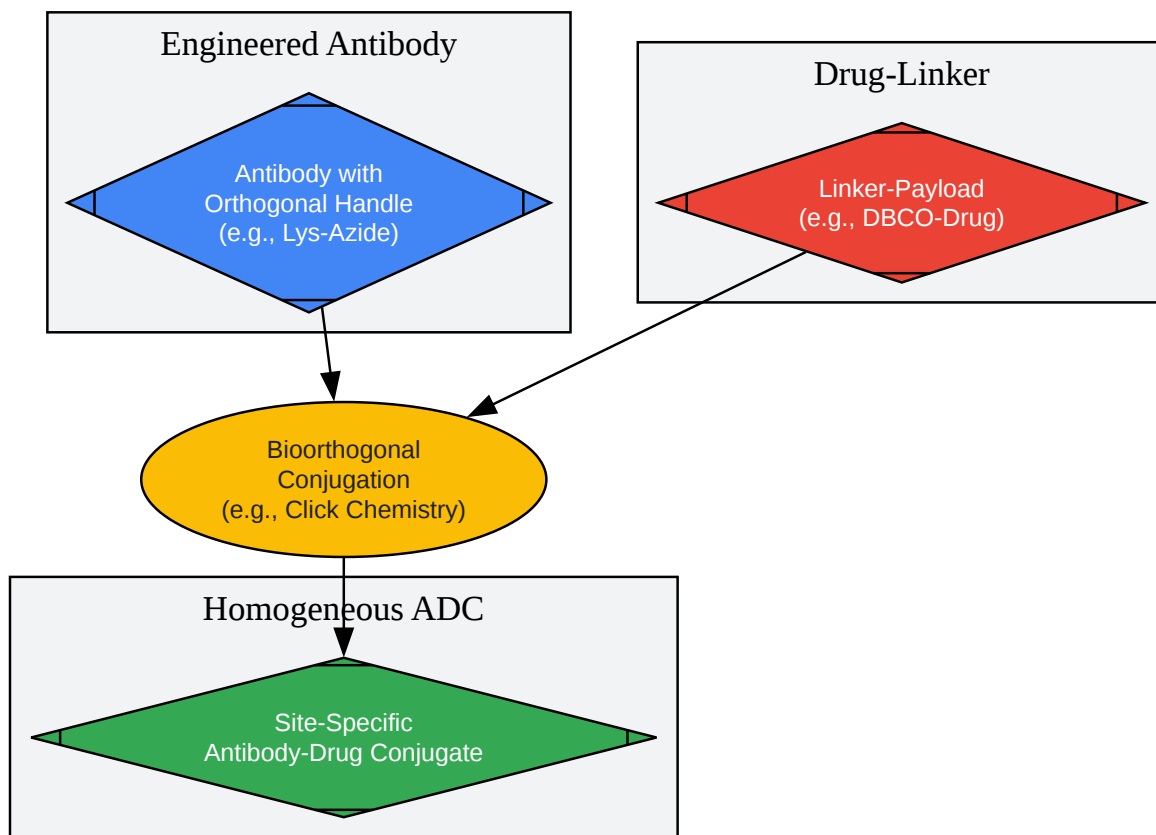
The choice of the ϵ -protecting group is critical and dictates the synthetic possibilities. The most common orthogonal protecting groups for lysine in Fmoc-based solid-phase peptide synthesis (SPPS) are:

- Boc (tert-butoxycarbonyl): Removed by strong acid (e.g., trifluoroacetic acid, TFA), typically during the final cleavage from the resin.[\[4\]](#)
- Alloc (allyloxycarbonyl): Removed under neutral conditions using a palladium(0) catalyst.[\[5\]](#)
[\[6\]](#)
- ivDde (1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)-3-methylbutyl): Removed by a dilute solution of hydrazine.[\[7\]](#)[\[8\]](#)

The logical relationship between these protecting groups and their removal agents is illustrated below.







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